

GPD-1116 Experimental Protocol for Mouse Models: Application Notes and Detailed Protocols

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Compound of Interest

Compound Name: GPD-1116

Cat. No.: B1242100

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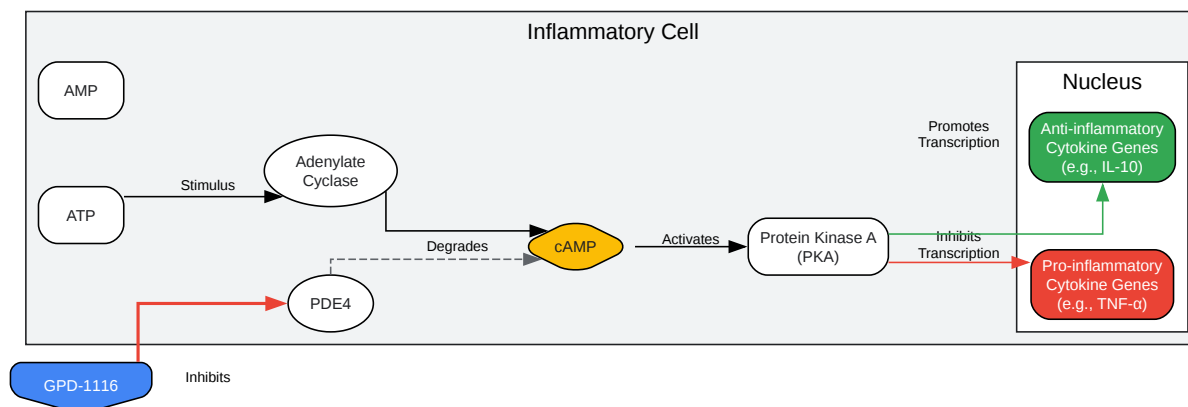
For Researchers, Scientists, and Drug Development Professionals

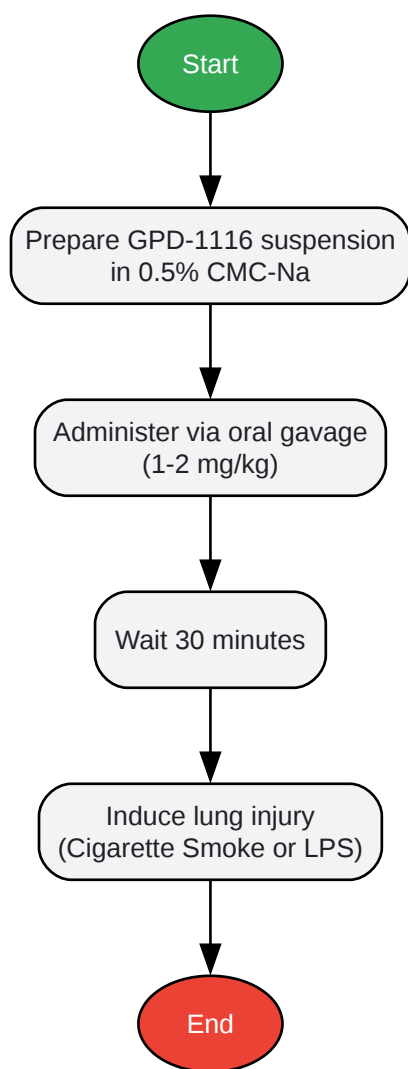
Introduction

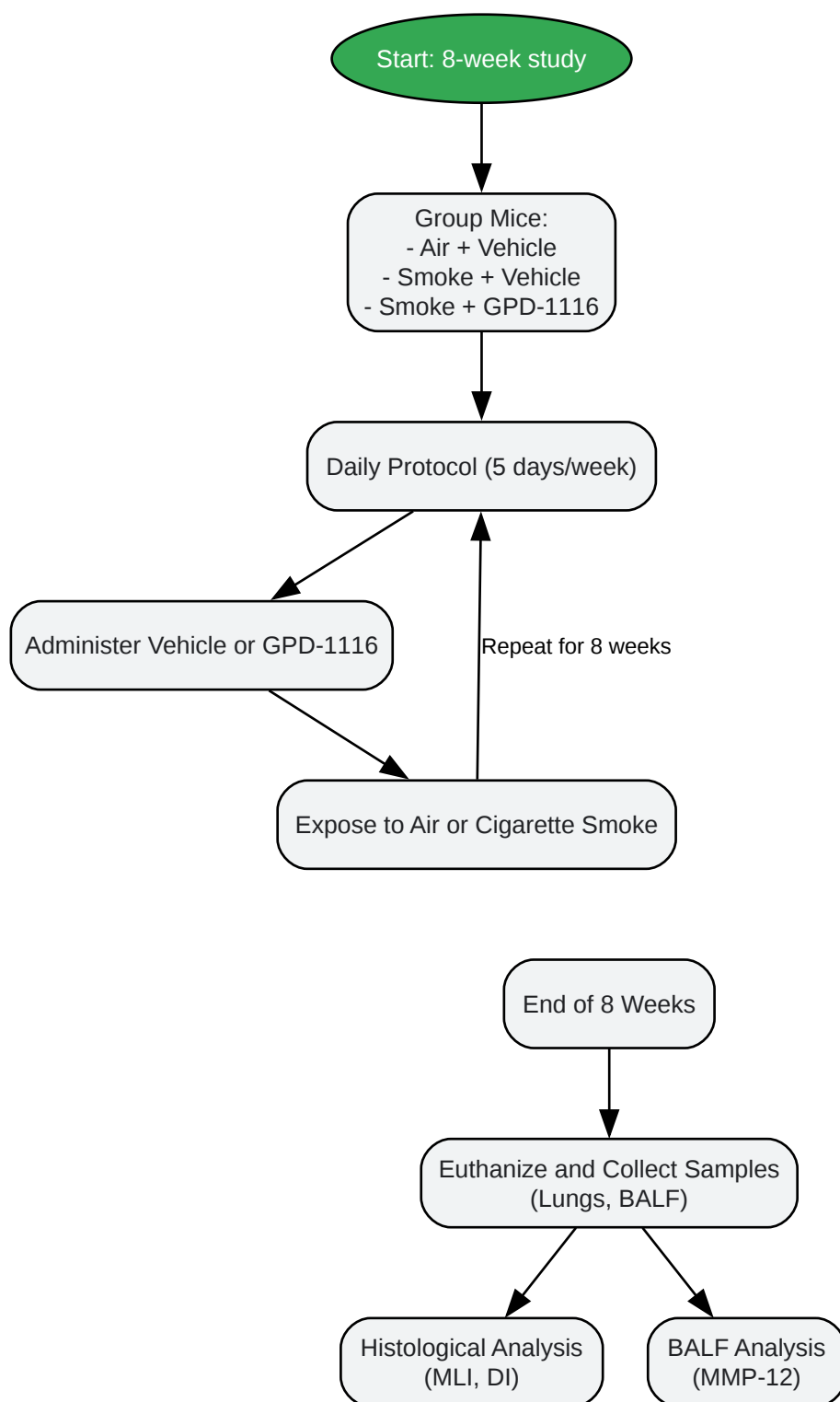
GPD-1116 is a novel, orally administered small molecule inhibitor of phosphodiesterase 4 (PDE4) and has shown potential in preclinical models of inflammatory lung diseases.[1] As a PDE4 inhibitor, **GPD-1116** works by increasing intracellular levels of cyclic adenosine monophosphate (cAMP), a key second messenger involved in modulating inflammatory responses.[2] This document provides detailed application notes and experimental protocols for the use of **GPD-1116** in mouse models of cigarette smoke-induced emphysema and lipopolysaccharide (LPS)-induced acute lung injury.

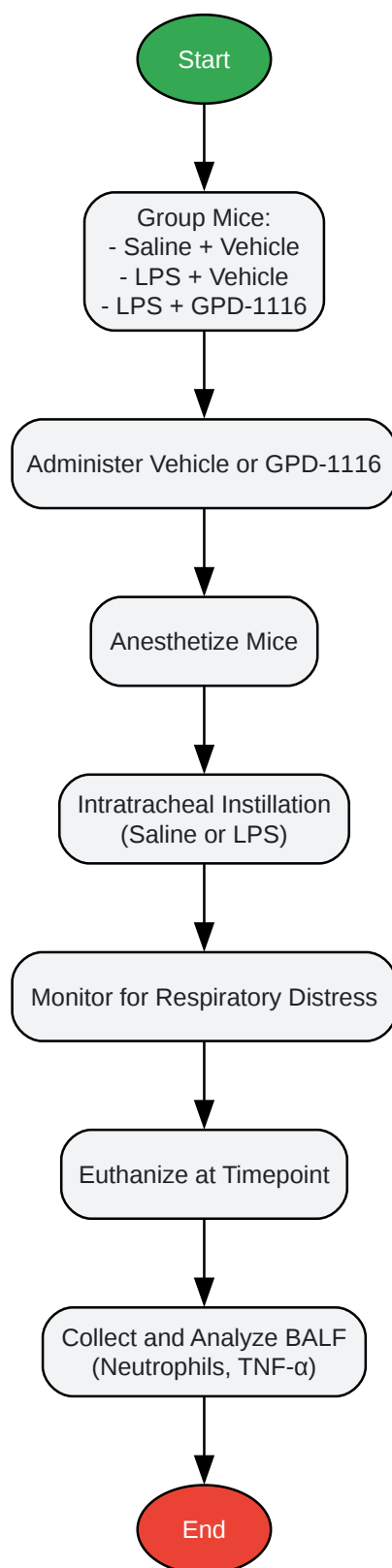
Mechanism of Action

GPD-1116 primarily targets PDE4, the predominant PDE isoform in immune cells. By inhibiting PDE4, **GPD-1116** prevents the degradation of cAMP to adenosine monophosphate (AMP). The resulting increase in intracellular cAMP leads to the activation of Protein Kinase A (PKA), which in turn modulates the transcription of various pro-inflammatory and anti-inflammatory cytokines. [2] This ultimately leads to a reduction in the inflammatory response. Additionally, **GPD-1116** and its metabolite, GPD-1133, have been shown to inhibit PDE1.[1]









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References

- 1. Pharmacological Profile of GPD-1116, an Inhibitor of Phosphodiesterase 4 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pharmacological Profile of GPD-1116, an Inhibitor of Phosphodiesterase 4 [jstage.jst.go.jp]
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